

Application Notes & Protocols: Adhesion Properties of CAS 73019-12-2 Coatings

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Compound of Interest

Compound Name: *Einecs 277-233-1*

Cat. No.: *B15193428*

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Introduction

CAS 73019-12-2 identifies a complex copolymer of 2-(dimethylamino)ethyl methacrylate, 1-ethenyl-2-pyrrolidinone, and 2-propenoic acid. This polymer is utilized in various coating formulations where adhesion to the substrate is a critical performance attribute. Strong adhesion ensures the durability, integrity, and functionality of the coating throughout its service life. This document provides detailed protocols for assessing the adhesion properties of coatings incorporating this polymer, aimed at researchers, scientists, and professionals in drug development and material science. Two primary, standardized methods are detailed: the Tape Test (ASTM D3359) for a qualitative assessment and the Pull-Off Strength Test (ASTM D4541) for a quantitative measurement.

Adhesion Testing Methods

The selection of an appropriate adhesion test depends on the coating's thickness, the substrate material, and the nature of the required data (qualitative vs. quantitative).

- **Tape Test (ASTM D3359):** This method provides a rapid and simple qualitative assessment of a coating's adhesion.^{[1][2]} It involves making incisions in the coating, applying a pressure-sensitive tape over the cuts, and then rapidly removing the tape.^{[2][3]} The adhesion is rated by visually inspecting the amount of coating removed by the tape.^[4] This test is particularly useful for quality control and field testing.^{[1][2]}

- **Pull-Off Strength Test (ASTM D4541):** This is a quantitative method that measures the tensile force required to detach a coating from a substrate.[5][6][7] A loading fixture, known as a dolly, is glued to the coating surface.[8][9] A specialized tester then applies a perpendicular force until the dolly is pulled off.[5][6] The force at which failure occurs is the pull-off strength, providing a direct measure of adhesion in units of pressure (e.g., psi or MPa).[9]

Experimental Protocols

Protocol 1: Tape Test for Adhesion (ASTM D3359)

This protocol describes two methods based on coating thickness. Method A is for coatings thicker than 125 μm (5 mils), and Method B is for coatings thinner than 125 μm . [3]

Materials:

- **Cutting Tool:** Sharp razor blade, scalpel, or a dedicated cross-hatch cutter with multiple blades.[4]
- **Cutting Guide:** Steel or hard metal straightedge.
- **Pressure-Sensitive Tape:** Standardized tape as specified in ASTM D3359.[4]
- **Illuminated Magnifier.**
- **Soft Brush.**

Procedure:

Method A: X-Cut (Coatings > 125 μm)

- Select a representative area of the coated surface.
- Using the sharp blade and straightedge, make two cuts approximately 40 mm (1.5 in) long that intersect near the middle to form an "X". The angle between the cuts should be 30-45 degrees.[10] Ensure the cuts penetrate through the coating to the substrate.[10]
- Remove any detached flakes or ribbons of coating from the area with a soft brush.

- Cut a piece of the specified pressure-sensitive tape approximately 75 mm (3 in) long.
- Place the center of the tape over the intersection of the cuts. Press the tape down firmly with a finger or pencil eraser to ensure good contact.
- After 90 ± 30 seconds, remove the tape by seizing the free end and rapidly pulling it back upon itself at an angle as close to 180° as possible.[\[10\]](#)
- Visually inspect the X-cut area for any removal of the coating and assess the adhesion according to the ASTM D3359 classification scale (Table 1).

Method B: Cross-Hatch (Coatings < 125 μm)

- Select a representative area of the coated surface.
- Make a series of parallel cuts through the coating to the substrate. For coatings up to 50 μm (2 mils), make eleven cuts 1 mm apart. For coatings between 50 μm and 125 μm (2-5 mils), make six cuts 2 mm apart.
- Make a second series of parallel cuts perpendicular to the first, creating a lattice pattern.[\[2\]](#)
[\[10\]](#)
- Brush the area gently to remove any detached flakes.[\[10\]](#)
- Apply the pressure-sensitive tape over the lattice pattern and press firmly.
- After 90 ± 30 seconds, remove the tape rapidly at a 180° angle.
- Examine the grid area with an illuminated magnifier and classify the adhesion according to the ASTM D3359 scale (Table 2).[\[11\]](#)

Data Presentation:

Table 1: Adhesion Classification for ASTM D3359 Method A

Classification	Description of Cut Area
5A	No peeling or removal of coating.
4A	Trace peeling or removal along incisions or at their intersection.
3A	Jagged removal along incisions up to 1.6 mm (1/16 in.) on either side.
2A	Jagged removal along most of the incisions up to 3.2 mm (1/8 in.) on either side.
1A	Removal from most of the area of the X under the tape.

| 0A | Removal beyond the area of the X. |

Table 2: Adhesion Classification for ASTM D3359 Method B

Classification	Description of Grid Area	Percent Area Removed
5B	The edges of the cuts are completely smooth; none of the squares of the lattice are detached.	0%
4B	Small flakes of the coating are detached at intersections.	< 5%
3B	Small flakes of the coating are detached along edges and at intersections of cuts.	5-15%
2B	The coating has flaked along the edges and on parts of the squares.	15-35%
1B	The coating has flaked along the edges of cuts in large ribbons and whole squares have detached.	35-65%

| 0B | Flaking and detachment worse than Grade 1B. | > 65% |

Protocol 2: Pull-Off Strength of Coatings (ASTM D4541)

This protocol provides a quantitative measure of the coating's adhesion to a substrate.^[5]

Materials:

- Portable Pull-Off Adhesion Tester (e.g., hydraulic or mechanical type).^{[5][6]}
- Loading Fixtures (Dollies) of a specified diameter (e.g., 20 mm).
- Adhesive: A suitable high-strength adhesive (e.g., two-part epoxy) that is stronger than the coating's adhesion.
- Solvent for cleaning.

- Cutting Tool (if required to isolate the test area).

Procedure:

- Surface and Dolly Preparation:
 - Select a flat, representative area of the coated surface.
 - Lightly abrade the surface of the coating and the face of the dolly to promote adhesive bonding.
 - Clean the abraded coating surface and the dolly face with a suitable solvent to remove any dust, grease, or contaminants. Allow to dry completely.
- Adhesive Application:
 - Prepare the adhesive according to the manufacturer's instructions.
 - Apply a uniform, thin layer of the adhesive to the face of the dolly.
 - Press the dolly firmly onto the prepared coating surface, ensuring even pressure to extrude excess adhesive. Remove the excess adhesive from around the dolly without disturbing it.
 - Allow the adhesive to cure fully as per the manufacturer's specifications (e.g., 24 hours at room temperature).
- Test Area Isolation (Optional but Recommended):
 - After the adhesive has cured, if the coating is thick or brittle, score around the circumference of the dolly down to the substrate. This isolates the test area and prevents lateral bonding from influencing the result.
- Pull-Off Test:
 - Attach the adhesion tester's actuator to the dolly. Ensure the tester is perpendicular to the surface.

- Apply the tensile load at a smooth, continuous rate as specified by the standard (e.g., ≤ 1 MPa/s or 150 psi/s).
- Continue to apply the force until the dolly detaches from the surface.
- Record the maximum force indicated by the tester.
- Result Analysis:
 - Record the pull-off strength in MPa or psi.
 - Visually inspect the face of the dolly and the test area on the substrate to determine the nature of the failure. Classify the failure as either cohesive (failure within a coating layer or the substrate) or adhesive (failure at the interface between layers or between the coating and the substrate).^[12] Note the percentage of each failure type.
 - Perform at least three replicate tests and report the mean and standard deviation.

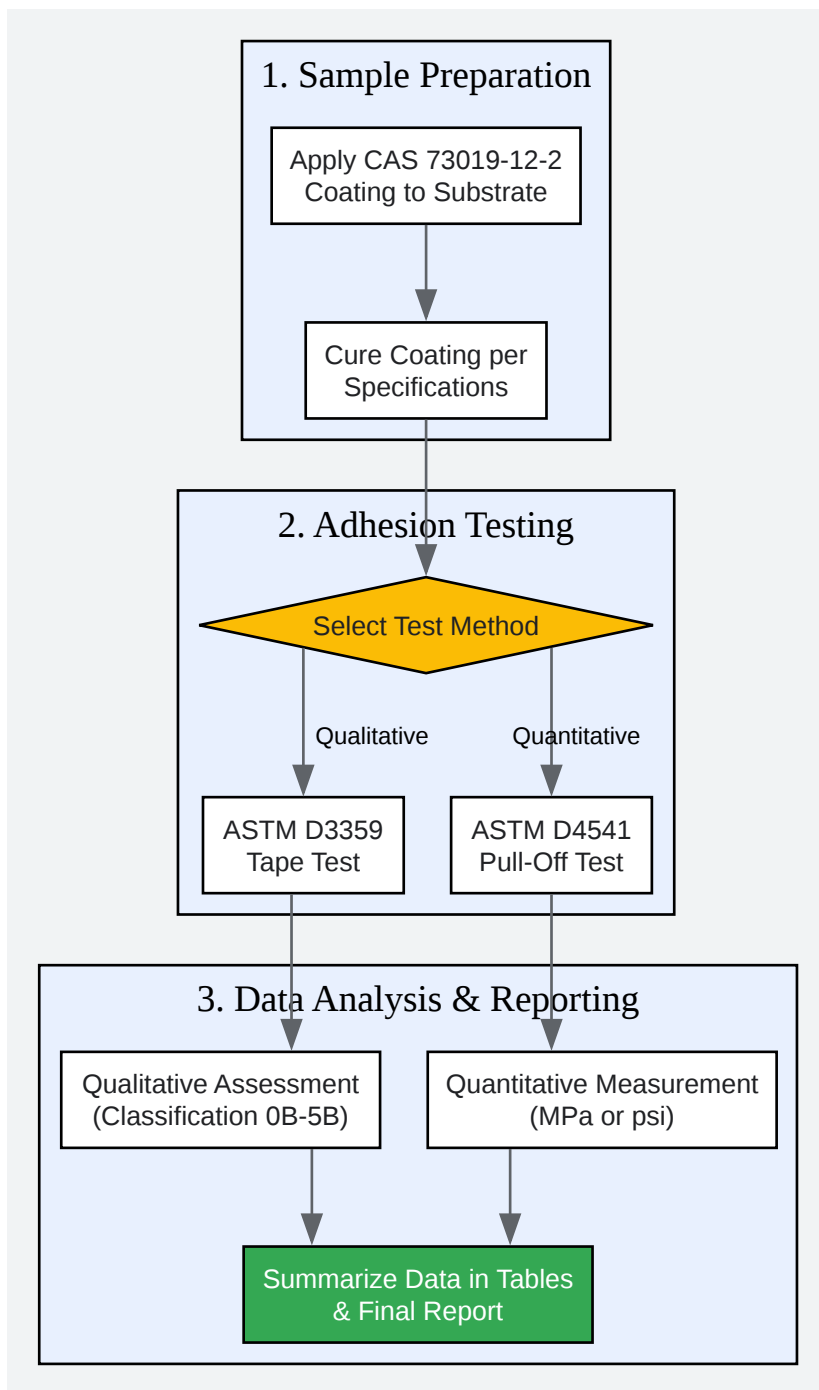
Data Presentation:

Table 3: Quantitative Pull-Off Adhesion Data (ASTM D4541)

Replicate	Pull-Off Strength (MPa)	Pull-Off Strength (psi)	Nature of Failure (% Cohesive vs. % Adhesive)
1	5.2	754	100% Cohesive failure within Coating Layer 1
2	5.5	798	90% Adhesive failure between substrate and coating, 10% Cohesive
3	5.1	740	100% Cohesive failure within Coating Layer 1
Mean	5.27	764	-

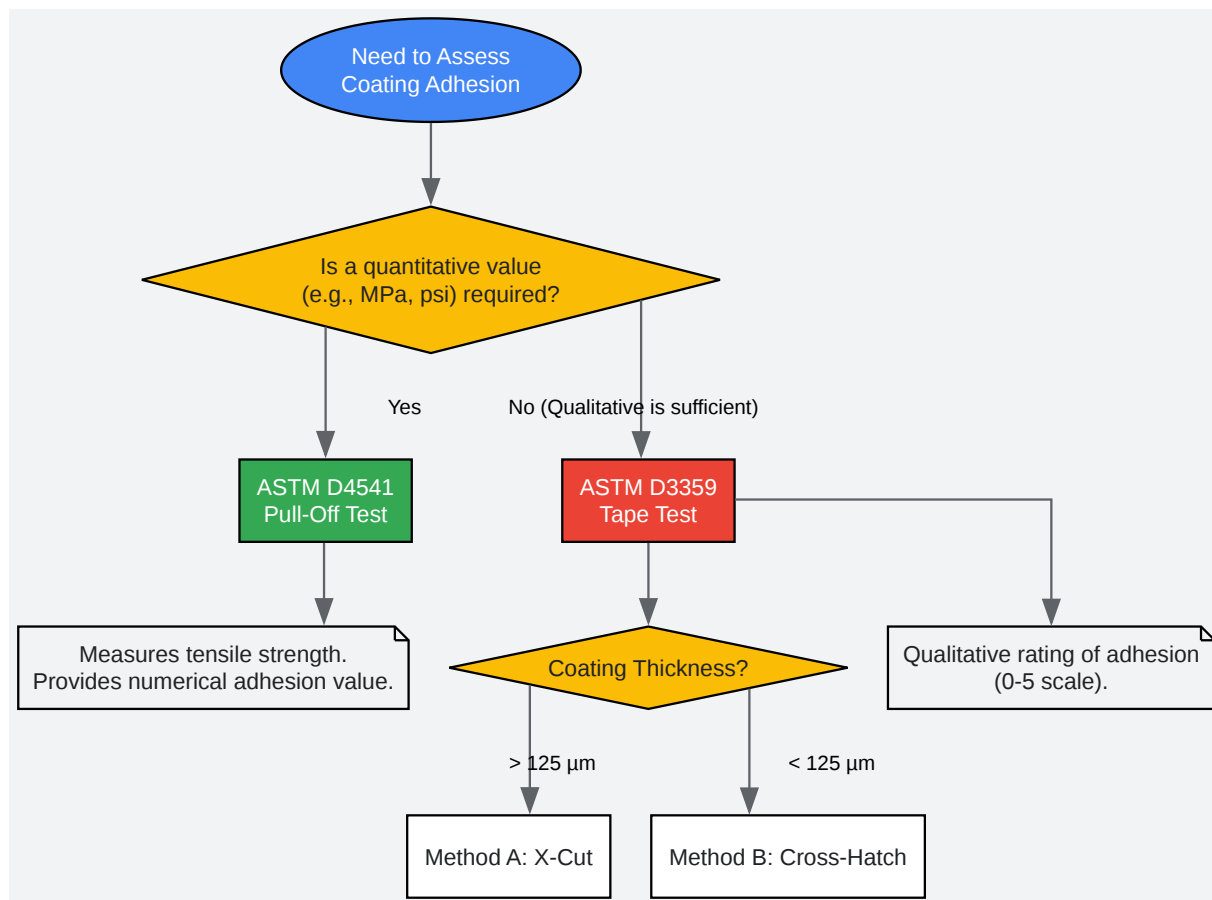
| Std. Dev. | 0.21 | 30.5 | - |

Visualizations



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Caption: Overall workflow for assessing coating adhesion.



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